

Vanadyl acetylacetonate CAS number 3153-26-2 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadyl acetylacetonate

Cat. No.: B7853847

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An In-Depth Technical Guide to **Vanadyl Acetylacetonate** (CAS: 3153-26-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vanadyl acetylacetonate, with the chemical formula $\text{VO}(\text{acac})_2$, is a blue-green, solid coordination complex widely utilized in both organic synthesis and biomedical research.^{[1][2]} It consists of a central vanadyl group (VO^{2+}) coordinated to two acetylacetonate (acac^-) ligands.^{[1][2]} This charge-neutral complex is notable for its stability, solubility in polar organic solvents, and its paramagnetic nature.^{[1][3]} In organic chemistry, it is a well-established catalyst, particularly for the regioselective epoxidation of allylic alcohols.^{[2][4]} In the biomedical field, it has garnered significant attention for its insulin-mimetic properties, primarily through the inhibition of protein tyrosine phosphatase 1B (PTP1B), making it a compound of interest in the development of anti-diabetic therapeutics.^[5] This document provides a comprehensive overview of its properties, synthesis, experimental applications, and safety protocols.

Physicochemical and Structural Properties

Vanadyl acetylacetonate is a crystalline powder with a distinct blue-green color.^{[2][6]} Its structure is characterized by a square pyramidal geometry with a short, strong $\text{V}=\text{O}$ bond at the apex.^{[1][6]} The complex is air-sensitive and may discolor upon exposure.^{[2][7]}

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	3153-26-2	[1][2]
Molecular Formula	C ₁₀ H ₁₄ O ₅ V	[1][2]
Molecular Weight	265.16 g/mol	[1][6]
Appearance	Blue-green crystalline powder	[1][6]
Density	~1.50 g/cm ³	[1][6]
Melting Point	235–258 °C (decomposes)	[1][2][6]
Boiling Point	174 °C at 0.2 Torr	[1]
Vapor Pressure	0 Pa at 20 °C	[2][7]
LogP	0.4 at 20 °C	[2][7]

Table 2: Solubility and Stability

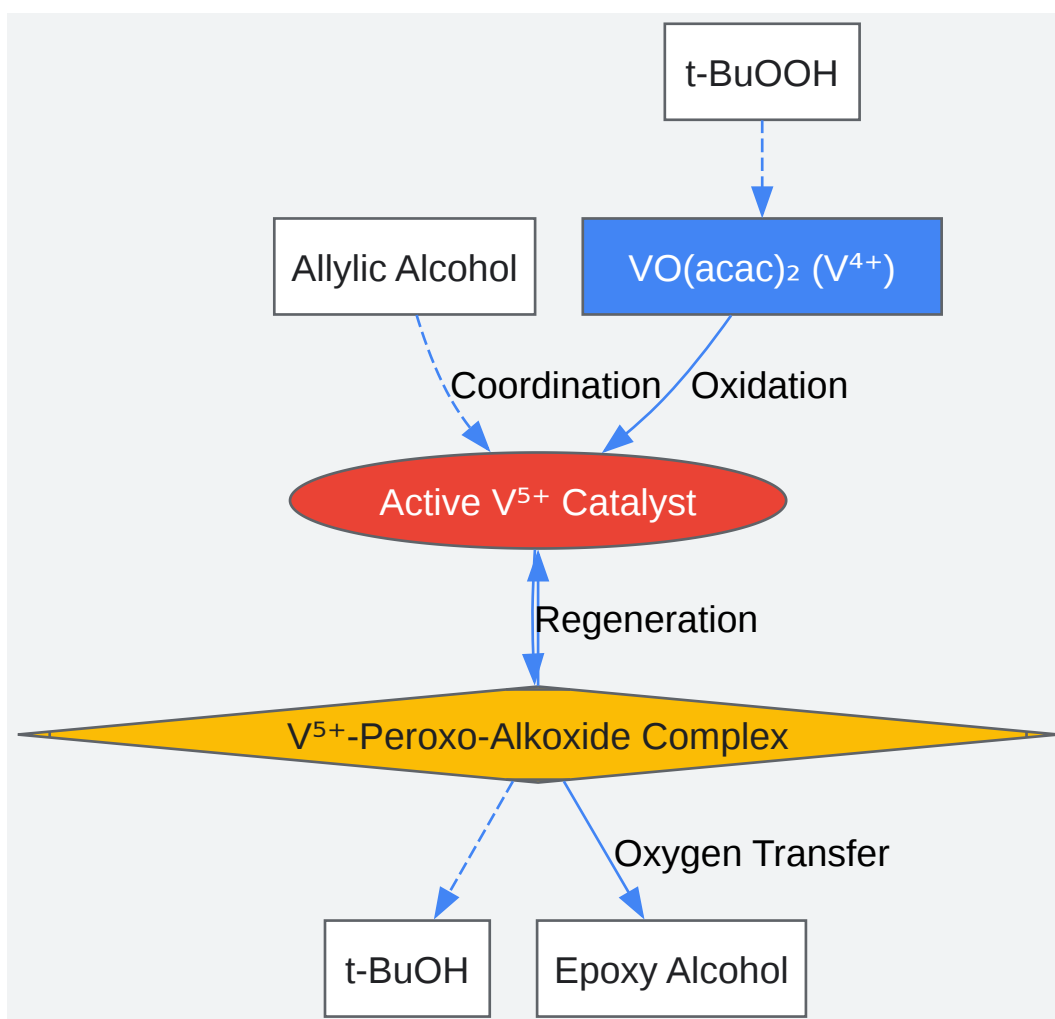
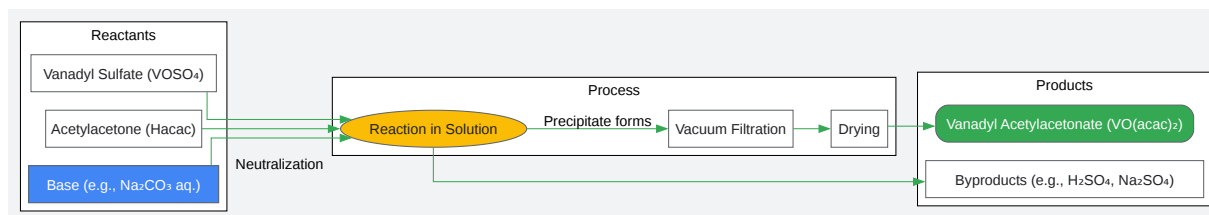
Property	Description	Source(s)
Water Solubility	Practically insoluble / Negligible	[1][2][6]
Organic Solubility	Soluble in methanol, ethanol, benzene, chloroform, dichloromethane, acetone, and ether.	[1][2][6]
Stability	Stable under recommended storage conditions. Air and moisture sensitive.	[2][8]
Incompatibilities	Strong oxidizing agents.	[2][7]

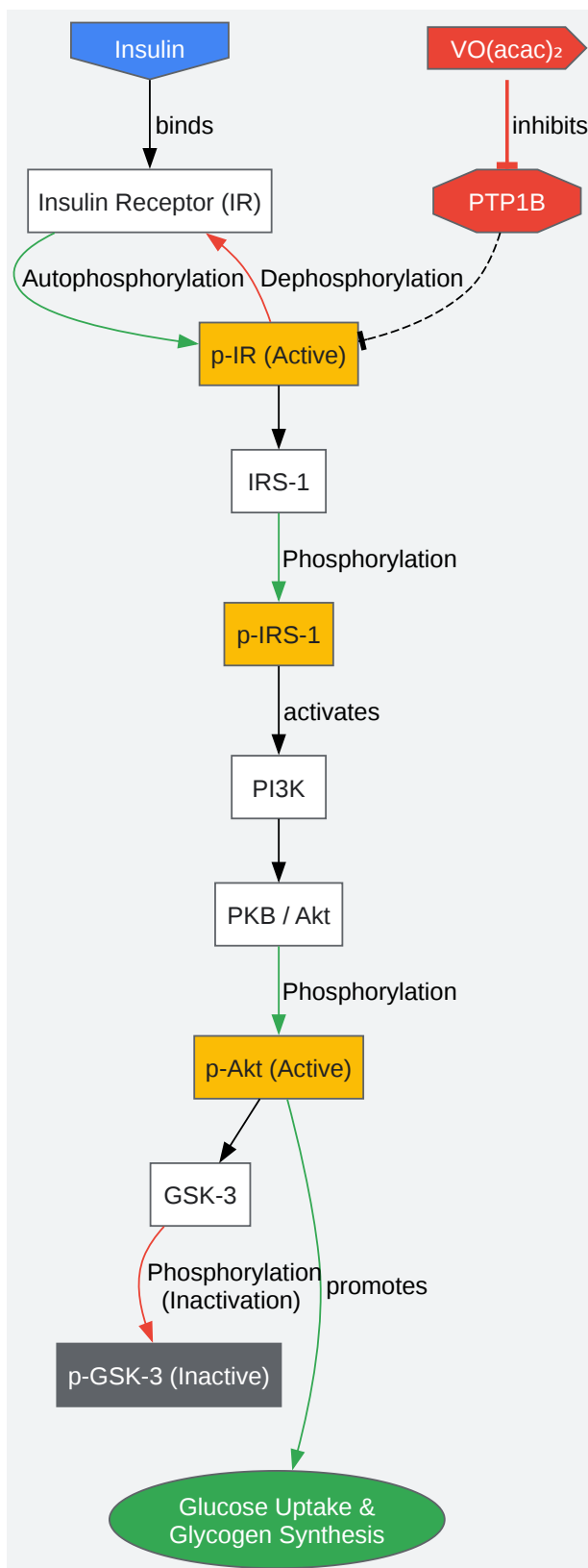
Table 3: Crystal Structure Data

Parameter	Value	Source(s)
Crystal System	Triclinic	[4]
Space Group	P1	[4]
V=O Bond Distance	1.56 Å	[4]
V-O (acac) Distance	1.96 - 1.98 Å	[4]
C-O Bond Distance	1.28 Å (average)	[4]
C-C (ring) Distance	1.40 Å (average)	[4]

Synthesis and Experimental Protocols

Vanadyl acetylacetonate can be synthesized through several routes. The most common laboratory preparation involves the reaction of a vanadium(IV) salt, like vanadyl sulfate, with acetylacetone.[2] An alternative method involves a redox reaction starting from vanadium pentoxide (V_2O_5).[2]





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- To cite this document: BenchChem. [Vanadyl acetylacetonate CAS number 3153-26-2 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7853847#vanadyl-acetylacetonate-cas-number-3153-26-2-properties]

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